

tetraethylene glycol monobutyl ether material safety data sheet

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Compound of Interest

Compound Name: *3,6,9,12-Tetraoxahexadecan-1-OL*

Cat. No.: *B073479*

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An In-depth Technical Guide to the Material Safety Data Sheet for Tetraethylene glycol monobutyl ether

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for tetraethylene glycol monobutyl ether (CAS No. 1559-34-8). The information is compiled and presented to meet the specific needs of researchers, scientists, and professionals in drug development, with a focus on clear data presentation, detailed experimental context, and visual representations of key safety protocols.

Chemical Identification and Physical Properties

Tetraethylene glycol monobutyl ether is a colorless liquid used as a solvent and surfactant in various industrial applications.^[1] It is characterized by both hydrophilic and lipophilic properties, enabling it to dissolve a range of polar and non-polar substances.^[1]

Table 1: Physical and Chemical Properties of Tetraethylene Glycol Monobutyl Ether

Property	Value	Source
Molecular Formula	C12H26O5	[1] [2]
Molecular Weight	250.33 g/mol	[1] [2]
CAS Number	1559-34-8	[2]
Appearance	Colorless liquid	[3]
Density	1.003 g/cm ³ at 20°C	[2] [4]
Boiling Point	334.6°C at 760 mmHg	[2] [4]
Melting Point	-33°C	[4]
Flash Point	156.2°C	[2] [4]
Vapor Pressure	8.87 x 10 ⁻⁶ mmHg at 25°C	[2] [4]
Solubility in Water	Miscible	[4]
logP (Octanol-Water Partition Coefficient)	0.84520	[2]
Refractive Index	1.442	[2]
Kinematic Viscosity	13.9 mm ² /s at 20°C	[4]

Hazard Identification and Classification

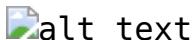
According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), tetraethylene glycol monobutyl ether is classified as causing serious eye irritation (Category 2).[\[4\]](#)

Table 2: GHS Classification

Hazard Class	Category	Hazard Statement
Eye Irritation	2	H319: Causes serious eye irritation

Signal Word: Warning[4]

Hazard Pictogram:



Toxicological Data

Toxicological data is crucial for assessing the potential health effects of a substance. The following table summarizes the available acute toxicity data for tetraethylene glycol monobutyl ether.

Table 3: Acute Toxicity Data

Route of Exposure	Species	Test	Value	Source
Oral	Rat	LD50	5,175 mg/kg	

No data was available for inhalation or dermal acute toxicity in the reviewed documents.

Summary of Toxicological Effects:

- Eye Irritation: Causes serious eye irritation.[4]
- Skin Irritation: The substance is considered to be a mild skin irritant.[3] Prolonged exposure may lead to temporary discomfort.[5]
- Ingestion: Ingestion may cause abdominal discomfort, nausea, and vomiting.[6] It may also lead to aspiration pneumonitis if vomiting occurs.[3][4]
- Central Nervous System: May produce central nervous system depression depending on the concentration and duration of exposure.[6]
- Other: High doses in sub-chronic oral studies on rats have shown histopathological liver changes and testicular toxicity for similar glycol ethers.[3]

Experimental Protocols

While detailed experimental protocols are not typically included in standard safety data sheets, the following outlines the general methodologies used to obtain the cited toxicological data.

Acute Oral Toxicity (LD50):

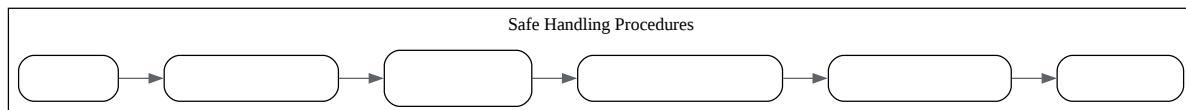
- Principle: The acute oral toxicity test provides information on the potential health hazards that may arise from a single, short-term oral exposure to a substance. The LD50 (Lethal Dose 50) is the statistically estimated dose of a chemical that is expected to cause death in 50% of a test animal population.
- Methodology (General):
 - A group of laboratory animals (in this case, rats) is administered a single dose of the test substance by gavage.
 - Several dose levels are typically tested, with a control group receiving the vehicle only.
 - The animals are observed for a specified period (e.g., 14 days) for signs of toxicity and mortality.
 - The LD50 value is then calculated using appropriate statistical methods.

Eye Irritation:

- Principle: This test evaluates the potential of a substance to cause irritation or damage to the eye.
- Methodology (General):
 - A small amount of the test substance is instilled into one eye of a test animal (historically, rabbits were used). The other eye serves as a control.
 - The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) for signs of irritation, such as redness, swelling, and discharge.
 - The severity of the irritation is scored according to a standardized system.

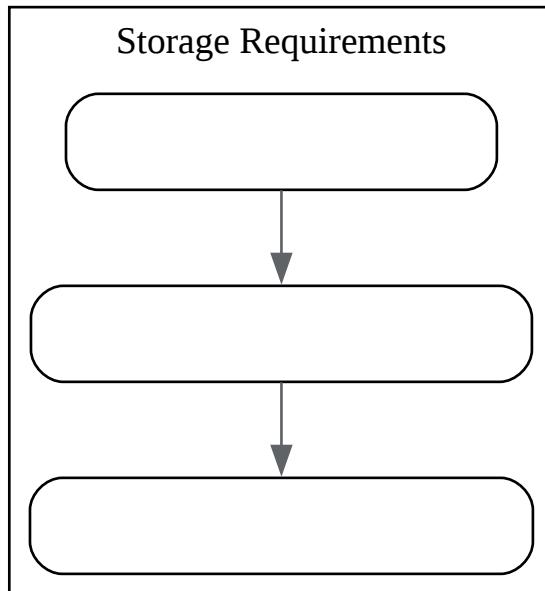
Handling, Storage, and Emergency Procedures

Proper handling and storage are essential to minimize exposure and ensure safety. The following diagrams illustrate the recommended procedures.



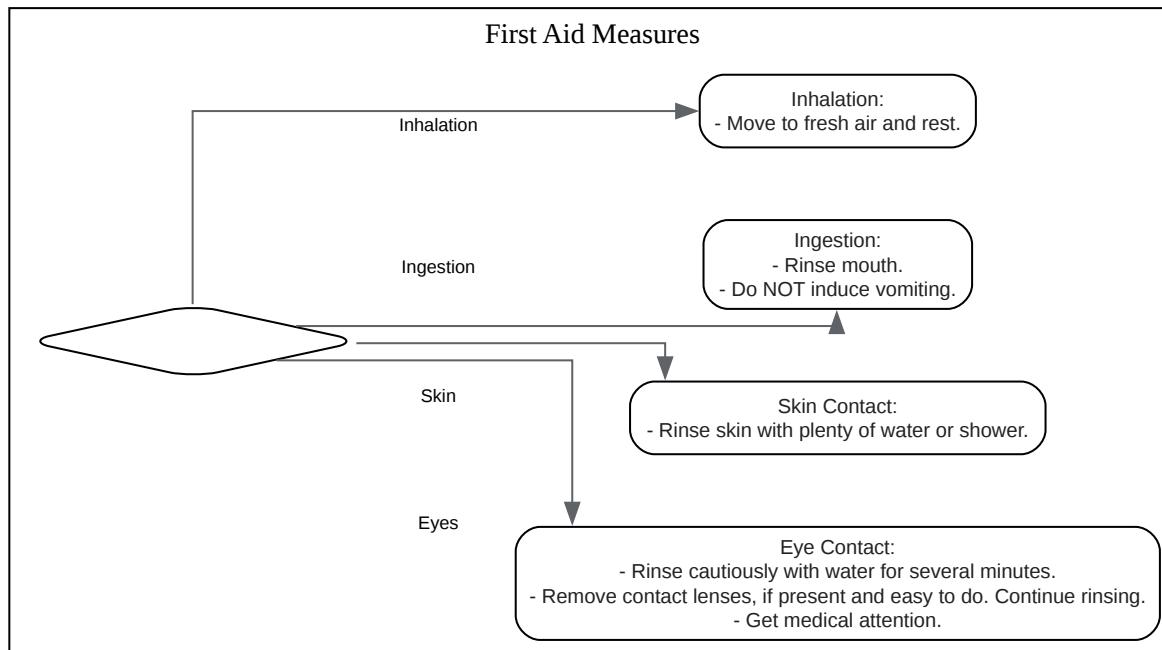
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Caption: Workflow for Safe Handling of Tetraethylene Glycol Monobutyl Ether.



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Caption: Key Storage Conditions for Tetraethylene Glycol Monobutyl Ether.



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Caption: Decision Tree for First Aid Procedures.

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are critical for minimizing exposure.

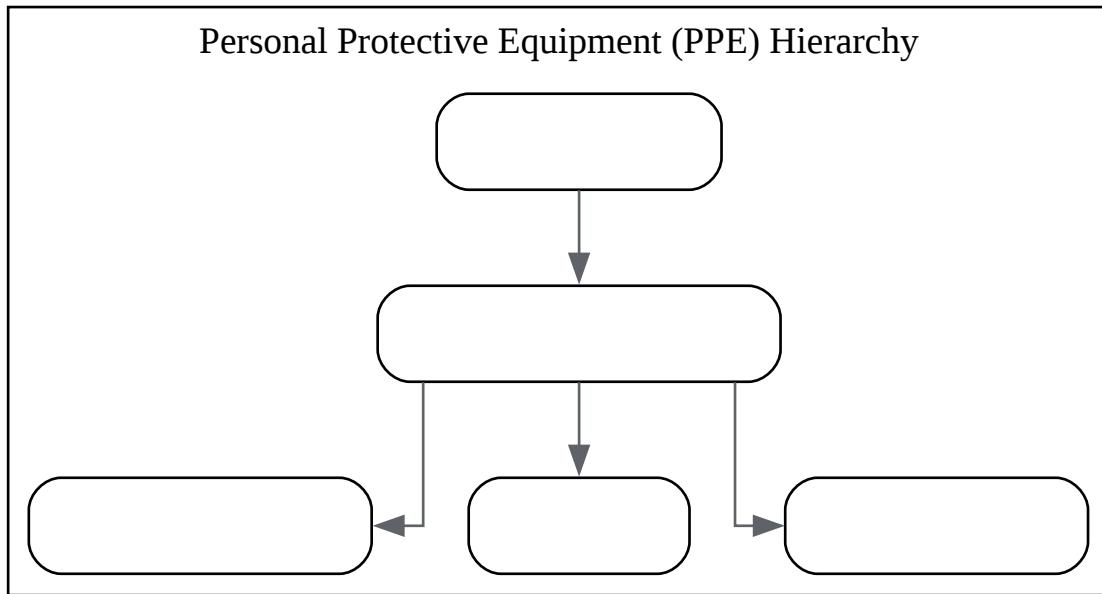
Engineering Controls:

- Handle in a well-ventilated place.[4]
- Ensure eyewash stations and safety showers are readily available.[7]

Personal Protective Equipment:

- Eye/Face Protection: Wear safety glasses with side shields or goggles.[4][8]

- Skin Protection: Wear protective gloves (e.g., nitrile or neoprene).[9][10]
- Respiratory Protection: In case of insufficient ventilation, use a suitable respirator.[4]



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Caption: Hierarchy of Controls for Personal Protection.

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Suitable Extinguishing Media: Use water fog or fine spray, foam, carbon dioxide, or dry chemical extinguishers.[9]
- Unsuitable Extinguishing Media: Do not use a forced water stream as it may spread the fire. [9]
- Specific Hazards: Combustible liquid.[4] Containers may build up pressure if exposed to heat.[6]

Accidental Release:

- Personal Precautions: Wear specified protective equipment.[6]
- Environmental Precautions: Do not allow the substance to enter drains, sewers, or waterways.[6]
- Containment and Cleanup: Soak up the material with an absorbent and place it in a chemical waste container.[6]

Stability and Reactivity

- Reactivity: Reacts with strong oxidants.[4]
- Chemical Stability: Stable under normal conditions.[11]
- Conditions to Avoid: Avoid heat sources and prolonged exposure to air and light, as peroxides may form.[9][11]
- Incompatible Materials: Strong acids, strong bases, and strong oxidizing agents.[9][10]
- Hazardous Decomposition Products: Carbon monoxide and other oxides of carbon upon combustion.[9][11]

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